

4-(Piperidin-1-ylmethyl)benzoic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Piperidin-1-ylmethyl)benzoic acid

Cat. No.: B069625

[Get Quote](#)

An In-depth Technical Guide to **4-(Piperidin-1-ylmethyl)benzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-(Piperidin-1-ylmethyl)benzoic acid**, a piperidine compound relevant to biochemical research and drug discovery.

Core Molecular Attributes

4-(Piperidin-1-ylmethyl)benzoic acid is a derivative of benzoic acid and piperidine. Its core molecular attributes are fundamental for experimental design and interpretation.

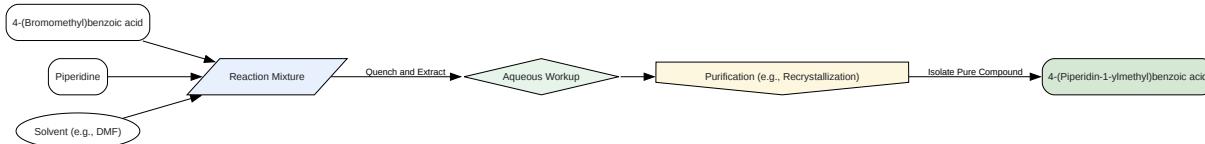
Molecular Formula and Weight

The chemical formula for **4-(Piperidin-1-ylmethyl)benzoic acid** is $C_{13}H_{17}NO_2$.^{[1][2]} This formula indicates a composition of 13 carbon atoms, 17 hydrogen atoms, one nitrogen atom, and two oxygen atoms.

The corresponding molecular weight is 219.28 g/mol.^{[1][2][3]} This value is crucial for stoichiometric calculations in chemical reactions and for the preparation of solutions with specific molar concentrations.

Chemical Structure

The structure consists of a benzoic acid molecule substituted at the para (4-position) with a methyl group, which in turn is bonded to the nitrogen atom of a piperidine ring.



[Click to download full resolution via product page](#)

Figure 2: A generalized workflow for the synthesis of **4-(Piperidin-1-ylmethyl)benzoic acid**.

Example Protocol

- Reaction Setup: In a round-bottom flask, dissolve 4-(bromomethyl)benzoic acid in a suitable solvent such as dimethylformamide (DMF).
- Addition of Reagent: Add an excess of piperidine to the solution. The reaction is typically carried out at room temperature.
- Reaction Monitoring: Monitor the progress of the reaction using thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, quench the reaction mixture with water and extract the product with an organic solvent.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water.

Analytical Characterization

The identity and purity of synthesized **4-(Piperidin-1-ylmethyl)benzoic acid** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy can be used to confirm the chemical structure of the molecule by identifying the chemical shifts and coupling constants of the protons and carbons.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as the carboxylic acid O-H and C=O stretches, and the C-N stretch of the piperidine ring.
- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of the compound. The exact mass is reported as 219.125928785. [1]

Applications and Safety

Research Applications

4-(Piperidin-1-ylmethyl)benzoic acid is utilized as a piperidine compound in biochemical research. [2] It serves as an intermediate in the synthesis of more complex molecules for pharmaceutical and biological studies. [4] Its structure, combining a carboxylic acid group with a piperidine moiety, makes it a versatile building block in medicinal chemistry for the development of antiviral, anticancer, and anti-infective agents. [4]

Safety and Handling

While detailed toxicity data is not widely available, it is recommended to handle **4-(Piperidin-1-ylmethyl)benzoic acid** with standard laboratory safety precautions. [4] This includes wearing personal protective equipment such as gloves and safety glasses. [4] Avoid direct contact with skin and eyes, and prevent inhalation of dust. [4] In case of accidental contact, rinse the affected area with plenty of water. [4]

References

- ChemBK. 4-PIPERIDIN-1-YLMETHYL-BENZOIC ACID. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. echemi.com [echemi.com]
- 2. scbt.com [scbt.com]
- 3. 159691-33-5|4-(Piperidin-1-ylmethyl)benzoic acid|BLD Pharm [bldpharm.com]
- 4. chembk.com [chembk.com]
- To cite this document: BenchChem. [4-(Piperidin-1-ylmethyl)benzoic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b069625#4-piperidin-1-ylmethyl-benzoic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b069625#4-piperidin-1-ylmethyl-benzoic-acid-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com